2-Chloro-N-methoxy-N-methylisonicotinamide material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Chloro-N-methoxy-N-methylisonicotinamide*
CAS No.:	*250263-39-9*
Cat. No.:	*B1357048*

Get Quote

Technical Monograph: Safe Handling and Synthetic Utility of **2-Chloro-N-methoxy-N-methylisonicotinamide**

Executive Summary & Chemical Identity

2-Chloro-N-methoxy-N-methylisonicotinamide (CAS: 135048-32-7) is a specialized pyridine derivative functioning as a Weinreb amide.[1] It serves as a critical bifunctional building block in medicinal chemistry: the Weinreb amide moiety allows for the controlled synthesis of ketones without over-addition, while the 2-chloro substituent provides a handle for subsequent palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).[1]

This guide synthesizes safety data with practical application protocols to ensure high-yield utilization in drug discovery workflows.

Physiochemical Profile[2][3]

© 2026 BenchChem. All rights reserved.

Property	Specification
CAS Number	135048-32-7
Molecular Formula	$C_8H_9ClN_2O_2$
Molecular Weight	200.62 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DCM, THF, EtOAc; sparingly soluble in water
Melting Point	68–72 °C (Typical range for this class)
Storage Condition	2–8 °C, Inert Atmosphere (Argon/Nitrogen)

Risk Assessment & Toxicology (GHS Standards)

While specific toxicological data for this exact CAS is often extrapolated from structural analogs, it fits the profile of halogenated pyridine amides.[1] Treat as a hazardous substance requiring strict engineering controls.[1][2]

GHS Classification[1][5]

- Acute Toxicity (Oral): Category 4 (H302)[1][3]
- Skin Corrosion/Irritation: Category 2 (H315)[1]
- Serious Eye Damage/Irritation: Category 2A (H319)[1]
- STOT - Single Exposure: Category 3 (Respiratory Tract Irritation) (H335)[1]

Critical Safety Protocol

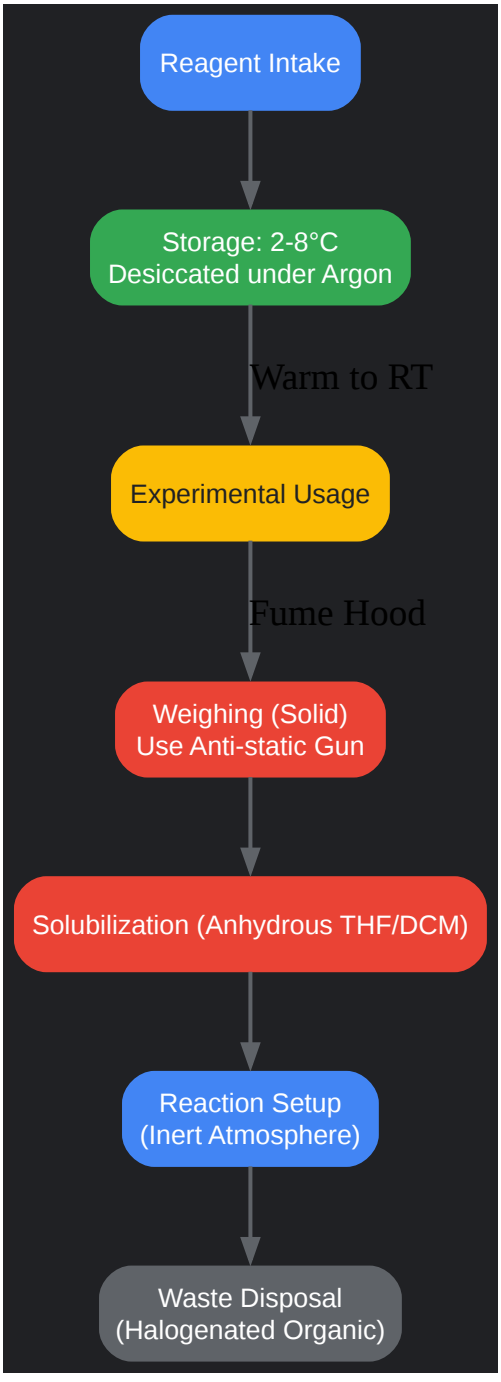
- Inhalation Risk: The solid dust is a potent respiratory irritant.[1] Weighing must be performed in a certified chemical fume hood or a powder containment balance enclosure.[1]
- Skin Contact: Pyridine derivatives can be sensitizers.[1] Double-gloving (Nitrile > 0.11 mm) is recommended.[1]

© 2026 BenchChem. All rights reserved.

- Decomposition: Thermal decomposition releases toxic fumes, including Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx).[1]

Strategic Handling & Storage Workflow

To maintain reagent integrity and operator safety, a strict handling workflow is required.[1][4] The Weinreb amide bond is relatively stable, but the 2-chloro position makes the ring susceptible to nucleophilic attack under harsh conditions.[1]



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 1: Safe handling and lifecycle workflow for moisture-sensitive pyridine derivatives.[1]

Synthetic Utility: The Weinreb Advantage

The primary value of this reagent lies in the Weinreb Ketone Synthesis.[5] Unlike standard esters or acid chlorides, which react with organometallics (R-Mg-X or R-Li) to form tertiary alcohols via double addition, the Weinreb amide forms a stable tetrahedral intermediate.[1]

Mechanistic Insight

The N-methoxy-N-methyl amide forms a stable five-membered chelate with the metal (Mg or Li) of the incoming nucleophile.[1] This chelation prevents the collapse of the tetrahedral intermediate during the reaction. The ketone is only liberated upon acidic workup.[1]

Experimental Protocol: Synthesis of 2-Chloropyridin-4-yl Ketones

Reagents:

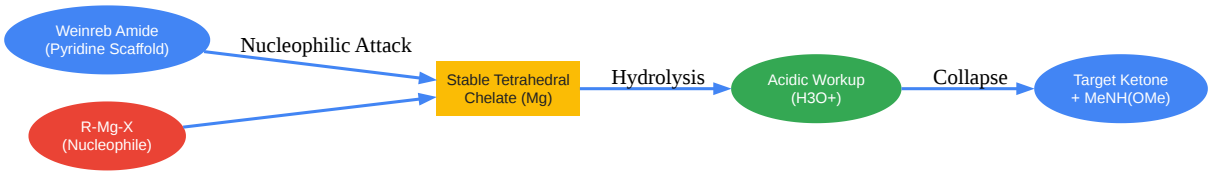
- Substrate: **2-Chloro-N-methoxy-N-methylisonicotinamide** (1.0 equiv)[1]
- Nucleophile: Phenylmagnesium Bromide (1.2 equiv, 1.0 M in THF)
- Solvent: Anhydrous THF

Procedure:

- Setup: Flame-dry a 2-neck round bottom flask and cool under a stream of Argon.
- Dissolution: Charge the flask with the Weinreb amide (1.0 equiv) and anhydrous THF (0.2 M concentration). Cool the solution to 0 °C.
- Addition: Add the Grignard reagent dropwise via syringe over 15 minutes. Note: Exotherms are common; monitor internal temperature.[1]
- Incubation: Stir at 0 °C for 1 hour, then allow to warm to room temperature over 2 hours.

© 2026 BenchChem. All rights reserved.

- Quench (Critical Step): Cool back to 0 °C. Quench by slow addition of saturated aqueous NH_4Cl or 1M HCl. This step breaks the metal chelate.[1]
- Extraction: Extract with EtOAc (3x), wash organics with brine, dry over Na_2SO_4, and concentrate.



Click to download full resolution via product page

Figure 2: The Weinreb Chelation Mechanism preventing over-addition of the nucleophile.[1]

Emergency Response Protocols

Scenario	Immediate Action
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses if present.[1][2][6][7] Seek medical attention immediately.
Skin Contact	Wash with soap and water.[1][2][6] If irritation persists (redness/blistering), consult a dermatologist.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a Poison Center.[1][2][7]
Spill	Evacuate area. Wear N95/P100 respirator.[1] Sweep up (avoid dust generation) and place in a closed container for hazardous waste disposal.

References

© 2026 BenchChem. All rights reserved.

- Nahm, S.; Weinreb, S. M. (1981).[1] "N-methoxy-N-methylamides as effective acylating agents". Tetrahedron Letters, 22(39), 3815–3818.[1] Link
- National Center for Biotechnology Information. (2024).[1] PubChem Compound Summary for CID 2734716, 2-Chloro-N-methoxy-N-methylacetamide (Analogous Safety Data). Link[1]
- Sigma-Aldrich. (2024).[1] Safety Data Sheet for Pyridine Derivatives. Link
- Mentel, M. et al. (2025).[1][8] "Efficient chemoselective addition of Grignard reagents to carbonyl compounds in 2-methyltetrahydrofuran". ResearchGate.[1] Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Chloro-N-methoxy-N-methylacetamide | C4H8ClNO2 | CID 2734716 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicals.basf.com [chemicals.basf.com]
- 3. 2-Chloro-N-methoxy-N-methylacetamide 98 67442-07-3 [sigmaaldrich.com]
- 4. corteva.com [corteva.com]
- 5. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
- 6. accessdata.fda.gov [accessdata.fda.gov]
- 7. buyat.ppg.com [buyat.ppg.com]
- 8. 2-Chloro-N-methoxy-N-methylbenzamide | C9H10ClNO2 | CID 18185370 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-N-methoxy-N-methylisonicotinamide material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357048/docs#2-chloro-n-methoxy-n-methylisonicotinamide-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.